

Standard Operating Procedure: Disposal of SA-152 Waste

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SA-152

Cat. No.: B15578461

[Get Quote](#)

Disclaimer: "SA-152" is not a universally recognized chemical identifier. The following document presents a template for safe disposal procedures for a hypothetical hazardous laboratory substance. For any specific chemical, you must consult the manufacturer-provided Safety Data Sheet (SDS) as the primary and authoritative source of information. These guidelines are based on general best practices for hazardous waste management in a research setting.

Pre-Disposal Hazard Assessment and Waste Segregation

Proper disposal begins with correctly identifying and segregating the waste stream at the point of generation. All waste must be treated as hazardous. Do not dispose of **SA-152** or its empty containers in the regular trash or via sink disposal.^{[1][2]} The first rinse of any container that held **SA-152** must be collected and disposed of as hazardous waste.^[1]

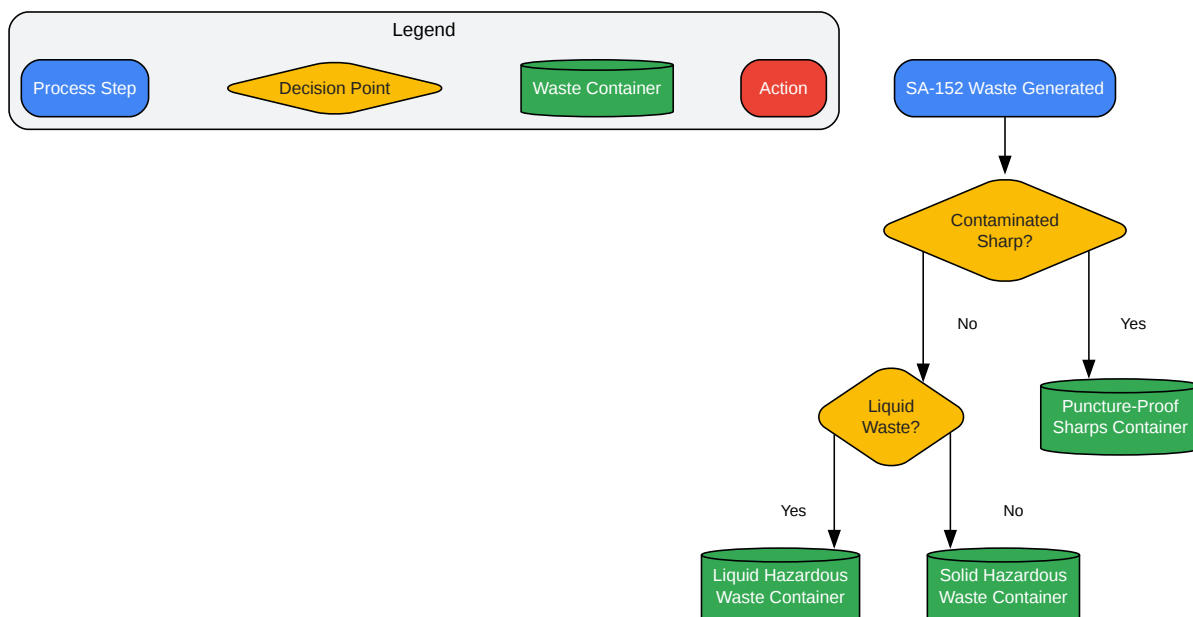
Waste Characterization

All personnel generating **SA-152** waste must classify it according to the table below. Never mix incompatible waste streams.^[1]

Waste Category	Description	Examples
Bulk SA-152	Unused or expired pure SA-152 in its original container.	Original reagent bottle of SA-152.
Solid Waste	Solid materials contaminated with SA-152.	Contaminated gloves, bench paper, weigh boats, gels.
Liquid Waste	Aqueous and organic solutions containing SA-152.	Reaction mixtures, instrument effluent, collected rinsate.
Contaminated Sharps	Needles, scalpels, or glass items contaminated with SA-152.	Syringes used to transfer SA-152, broken contaminated vials.

Waste Segregation Workflow

The following workflow must be used to determine the correct waste container for each item.



[Click to download full resolution via product page](#)

SA-152 Waste Segregation Decision Workflow

Required Personal Protective Equipment (PPE)

The following PPE is mandatory when handling any form of **SA-152** waste.

PPE Item	Specification
Eye Protection	Chemical safety goggles.
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile).
Body Protection	Standard lab coat.

Step-by-Step Disposal Protocol

Follow these steps to ensure safe and compliant collection, storage, and disposal of **SA-152** waste.

Step 1: Select the Correct Waste Container

Select a container that is sturdy, leak-proof, and chemically compatible with **SA-152**.^[1] Whenever possible, use the original container for bulk waste collection.^[3] For liquid waste, always use secondary containment (e.g., a plastic tub) to prevent spills.^[1]

Waste Type	Primary Container	Secondary Containment
Liquid	Sealable, chemical-resistant plastic carboy.	Plastic tub or bin.
Solid	Lined, sealable pail or drum.	Not required.
Sharps	Puncture-proof, sealable sharps container.	Not required.

Step 2: Label the Container

As soon as the first drop of waste is added, the container must be labeled with a completed Hazardous Waste Label.^[3] The label must include:

- The words "Hazardous Waste".
- The full chemical name: "**SA-152** Waste". Do not use abbreviations.^[1]
- A complete list of all chemical contents by percentage.
- The date waste accumulation began (the "fill date").^[1]
- The associated hazards (e.g., Flammable, Corrosive, Toxic).

Step 3: Accumulate Waste Safely

Store waste containers in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of generation.[4]

- Keep waste containers closed at all times except when adding waste.[1]
- Do not accumulate more than 10 gallons of hazardous waste in your lab at any one time.[1]
- Segregate incompatible waste streams to prevent dangerous reactions.[1]

Step 4: Request a Waste Pickup

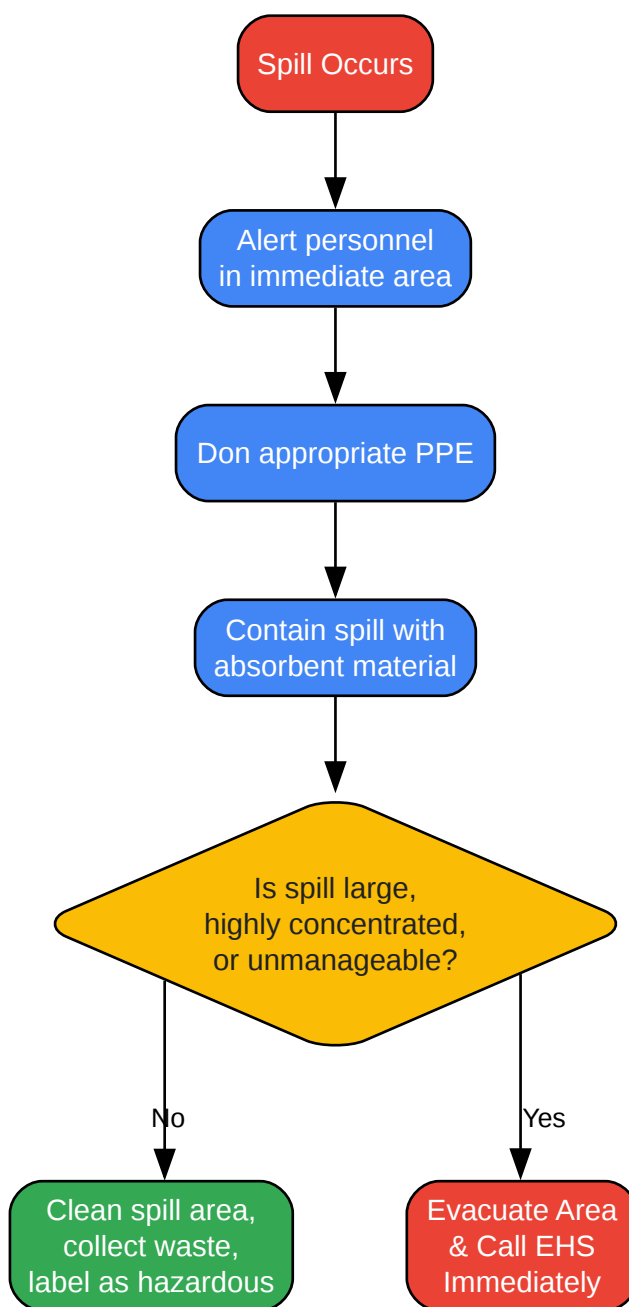
Once a container is full or has been in the SAA for an extended period (e.g., 6-12 months), request a pickup from your institution's Environmental Health & Safety (EHS) department.[3][4]
Do not move the waste from the laboratory yourself.

Spill and Emergency Procedures

In the event of a spill or accidental release, immediate and correct action is critical.

Spill Response Workflow

Follow this workflow for any spill involving **SA-152**.



[Click to download full resolution via product page](#)

SA-152 Spill Response Workflow

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 2. acs.org [acs.org]
- 3. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 4. ehrs.upenn.edu [ehrs.upenn.edu]
- To cite this document: BenchChem. [Standard Operating Procedure: Disposal of SA-152 Waste]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15578461#sa-152-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com